

Sulprofos (CAS No. 35400-43-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **Sulprofos**

Cat. No.: **B166734**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Sulprofos, an organothiophosphate insecticide, is recognized for its potent acetylcholinesterase inhibitory activity. This technical guide provides an in-depth overview of **Sulprofos**, focusing on its chemical and physical properties, toxicological profile, metabolic pathways, and mechanism of action. Quantitative data are presented in structured tables for ease of reference. Detailed experimental protocols for its analysis and acute toxicity assessment are provided, alongside diagrammatic representations of its metabolic fate and mode of action to facilitate a comprehensive understanding for research, scientific, and drug development applications.

Chemical and Physical Properties

Sulprofos is a synthetic organothiophosphate compound.^[1] It is characterized as a tan-colored liquid with a distinct sulfide-like odor.^{[1][2]} A comprehensive summary of its chemical and physical properties is provided in Table 1.

Table 1: Chemical and Physical Properties of **Sulprofos**

Property	Value	Reference
CAS Number	35400-43-2	[3] [4] [5]
Molecular Formula	<chem>C12H19O2PS3</chem>	[1] [3] [4]
Molecular Weight	322.45 g/mol	[1] [3] [4]
IUPAC Name	O-ethyl O-[4-(methylsulfanyl)phenyl] S-propyl phosphorodithioate	[3]
Synonyms	Bolstar, Helothion, Mercaprofos	[1] [4]
Appearance	Tan-colored liquid	[1] [2]
Odor	Sulfide-like/Mercaptan-like	[1] [6]
Density	1.20 g/cm ³ at 20 °C	[4] [6]
Melting Point	-15 °C	[4] [6]
Boiling Point	155-158 °C at 0.1 Torr	[6]
Vapor Pressure	6.3 x 10 ⁻⁷ mm Hg	[6]
Water Solubility	0.31 mg/L	[4] [6]
Log K _{ow} (Octanol-Water Partition Coefficient)	5.48	[6]
Henry's Law Constant	8.6 x 10 ⁻⁷ atm-cu m/mol at 25 °C (Estimated)	[6]

Toxicology

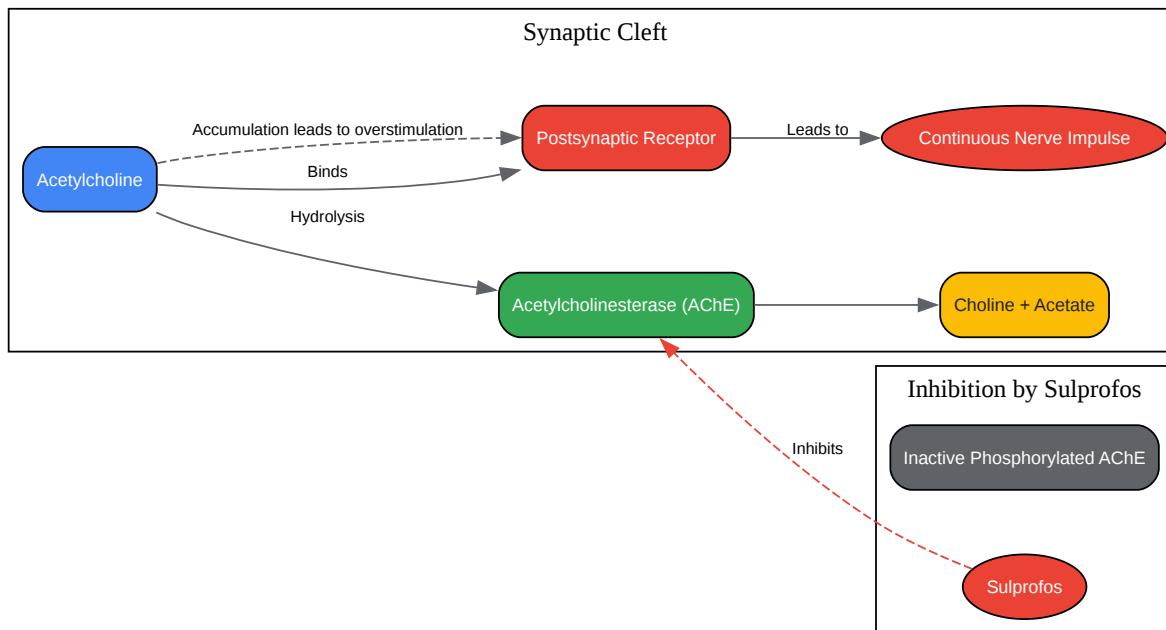
The toxicity of **Sulprofos** is primarily attributed to its inhibition of acetylcholinesterase.[\[1\]](#)[\[3\]](#) It is classified as a highly hazardous pesticide.[\[3\]](#) Acute toxicity data, specifically LD₅₀ values from studies on rats, are summarized in Table 2.

Table 2: Acute Toxicity of **Sulprofos** in Rats

Route of Administration	Sex	LD50 (mg/kg)	Reference
Oral	Male	304	[6]
Oral	Female	176	[6]
Percutaneous (Dermal)	Male	5,491	[6]
Percutaneous (Dermal)	Female	1,064	[6]

Mechanism of Action: Acetylcholinesterase Inhibition

Sulprofos exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE).[\[1\]](#)[\[3\]](#) AChE is crucial for the breakdown of the neurotransmitter acetylcholine in the synaptic cleft. By inhibiting AChE, **Sulprofos** leads to an accumulation of acetylcholine, resulting in continuous nerve stimulation, which can lead to paralysis and death in insects.[\[7\]](#) The organophosphate group of **Sulprofos** phosphorylates the serine hydroxyl group in the active site of AChE, forming a stable, inactive complex.

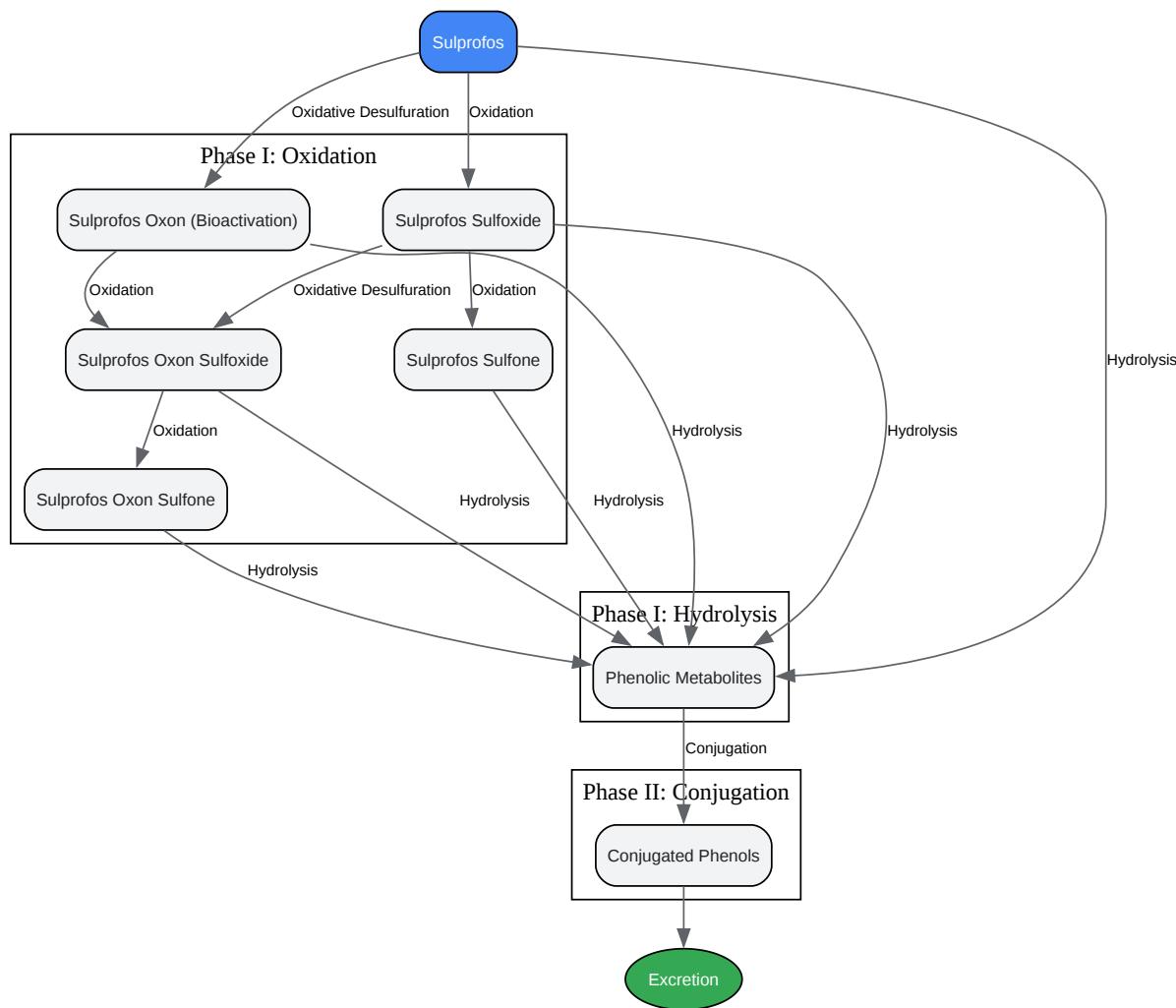


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Mechanism of Acetylcholinesterase Inhibition by **Sulprofos**.

Metabolic Pathways

The metabolism of **Sulprofos** in mammals primarily involves oxidation and hydrolysis. The major metabolic routes are oxidation of the thioether group to form the sulfoxide and sulfone derivatives, and oxidative desulfuration of the phosphorothioate group to the more potent oxon analog.[4][8] These activated metabolites can then be detoxified by hydrolysis of the phosphate ester bond, followed by conjugation and excretion.[1][8]

[Click to download full resolution via product page](#)**Metabolic Pathway of Sulprofos in Mammals.**

Experimental Protocols

Analytical Method: EPA-OSW 8141B for Organophosphorus Compounds

This method is suitable for the determination of **Sulprofos** in water, soil, and waste samples using gas chromatography.[1][6]

Objective: To quantify the concentration of **Sulprofos** in an environmental matrix.

Principle: The sample is extracted with an organic solvent. The extract is then concentrated and analyzed by gas chromatography (GC) with a flame photometric detector (FPD) or a nitrogen-phosphorus detector (NPD).[1][6]

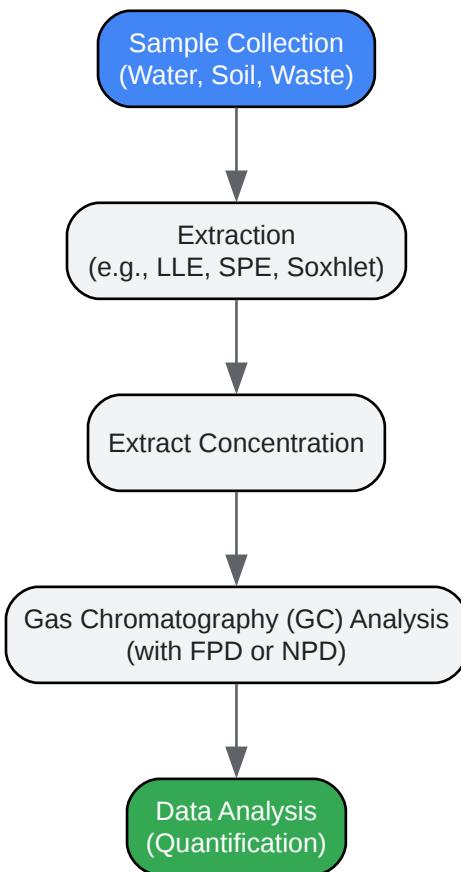
Apparatus:

- Gas chromatograph with FPD or NPD
- Capillary GC column
- Concentrator apparatus
- Standard laboratory glassware

Procedure:

- Sample Extraction:
 - Aqueous Samples (Method 3510/3520/3535): Extract the water sample (e.g., 1 L) with methylene chloride at a neutral pH using a separatory funnel, continuous liquid-liquid extractor, or solid-phase extraction (SPE).[6]
 - Solid Samples (Method 3540/3550): Extract the soil or waste sample (e.g., 10-30 g) with an appropriate solvent using Soxhlet extraction or sonication.
- Extract Concentration: Concentrate the extract to a small volume (e.g., 1 mL) using a Kuderna-Danish or other suitable concentrator.

- Gas Chromatography Analysis:
 - Inject a small volume (e.g., 1-2 μ L) of the concentrated extract into the GC.
 - The GC is operated under conditions that provide good resolution and sensitivity for **Sulprofos**.
 - The FPD is selective for phosphorus and sulfur-containing compounds, while the NPD is selective for nitrogen and phosphorus-containing compounds.
- Quantification: Identify and quantify **Sulprofos** by comparing the retention time and peak area of the sample to that of a known standard.



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Workflow for EPA Method 8141B.

Acute Oral Toxicity Study: OECD Test Guideline 423

(Acute Toxic Class Method)

This guideline describes a stepwise procedure for the determination of the acute oral toxicity of a substance.

Objective: To determine the LD50 of **Sulprofos** and classify its acute oral toxicity.

Principle: A stepwise procedure is used where a small group of animals (typically 3) of a single sex is dosed at a defined level. The outcome (mortality or survival) determines the dose for the next step. This method uses a minimal number of animals.

Animals: Healthy, young adult rats of a single sex (usually females).

Procedure:

- Preparation:
 - Animals are fasted overnight prior to dosing (food, but not water, is withheld).
 - The test substance is prepared in a suitable vehicle (e.g., water, corn oil).
- Dosing:
 - The test substance is administered in a single dose by gavage.
 - The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
- Observation:
 - Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
 - Observations are made frequently on the day of dosing and at least daily thereafter.
- Stepwise Procedure:

- The outcome of the first step determines the next dose level. If mortality is observed, the dose for the next group is lowered. If no mortality occurs, the dose is increased.
- The procedure continues until a stopping criterion is met (e.g., mortality is observed at a certain dose level, or no mortality is seen at the highest dose).
- Data Analysis: The results are used to classify the substance into a toxicity category based on the observed mortality at different dose levels.



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Workflow for OECD Test Guideline 423.

Conclusion

Sulprofos is a potent organothiophosphate insecticide with a well-defined mechanism of action centered on the inhibition of acetylcholinesterase. Its toxicological profile and metabolic fate have been characterized, providing a basis for risk assessment and further research. The analytical and toxicological methods outlined in this guide offer standardized approaches for the detection and evaluation of **Sulprofos**. This comprehensive overview serves as a valuable resource for professionals in research, and drug development engaged in the study of organophosphate compounds.

Disclaimer: This document is intended for informational purposes for a scientific audience and does not constitute an endorsement or recommendation for the use of **Sulprofos**. All handling of this chemical should be performed by trained professionals in accordance with established safety protocols.

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